

An In-Depth Technical Guide to Lysergol: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: Lysergol
CAS No.: 602-85-7
Cat. No.: B1675761

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A Foreword for the Modern Researcher: The study of ergoline alkaloids has perpetually been at the forefront of medicinal chemistry and pharmacology. Among these, **lysergol** emerges as a compound of significant interest, not for hallucinogenic properties often associated with its relatives, but for its versatile chemical scaffold and nuanced biological activities. This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing a deep dive into the core chemical and pharmacological aspects of **lysergol**. We will move beyond a mere recitation of facts to an integrated understanding of its synthesis, properties, and potential, grounded in established scientific principles and methodologies.

The Ergoline Core: Unveiling the Chemical Architecture of Lysergol

Lysergol is a tetracyclic ergoline alkaloid, a structural classification that underpins its unique chemical behavior and biological interactions. Its systematic IUPAC name is [(6aR,9R)-7-methyl-6,6a,8,9-tetrahydro-4H-indolo[4,3-fg]quinolin-9-yl]methanol[1][2]. The ergoline skeleton is a rigid framework composed of a fused indole and quinoline ring system, which provides a specific three-dimensional orientation for its substituent groups.

The key stereochemical features of **lysergol** are the two chiral centers at the C-6a and C-9 positions, which are in the R configuration[1]. This specific stereochemistry is crucial for its biological activity and distinguishes it from its isomers.

Below is a two-dimensional representation of the chemical structure of **lysergol**:

Caption: 2D chemical structure of **lysergol**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its handling, formulation, and analytical characterization. The table below summarizes the key properties of **lysergol**.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₈ N ₂ O	[1][2]
Molecular Weight	254.33 g/mol	[1][2]
CAS Number	602-85-7	[1]
Appearance	Off-white to pale brown fine powder	
Melting Point	>183 °C (decomposes)	
Solubility	Soluble in DMSO and dimethylformamide (approx. 20 mg/mL). Slightly soluble in methanol and pyridine.	[3]
UV/Vis (λ _{max})	227, 242, 311 nm	[3]

Synthesis and Natural Occurrence

Lysergol can be obtained through both extraction from natural sources and total chemical synthesis. The choice of method depends on the desired scale, purity, and the availability of starting materials.

Natural Occurrence and Extraction

Lysergol is a minor alkaloid found in certain species of fungi, most notably in the ergot fungus *Claviceps purpurea*, and in the seeds of several plants in the Convolvulaceae family, such as *Ipomoea hederacea* (morning glory)[2].

Experimental Protocol: Extraction and Purification of **Lysergol** from *Ipomoea hederacea* Seeds

This protocol is a synthesis of established methods for the efficient extraction and purification of **lysergol**, yielding a high-purity product.

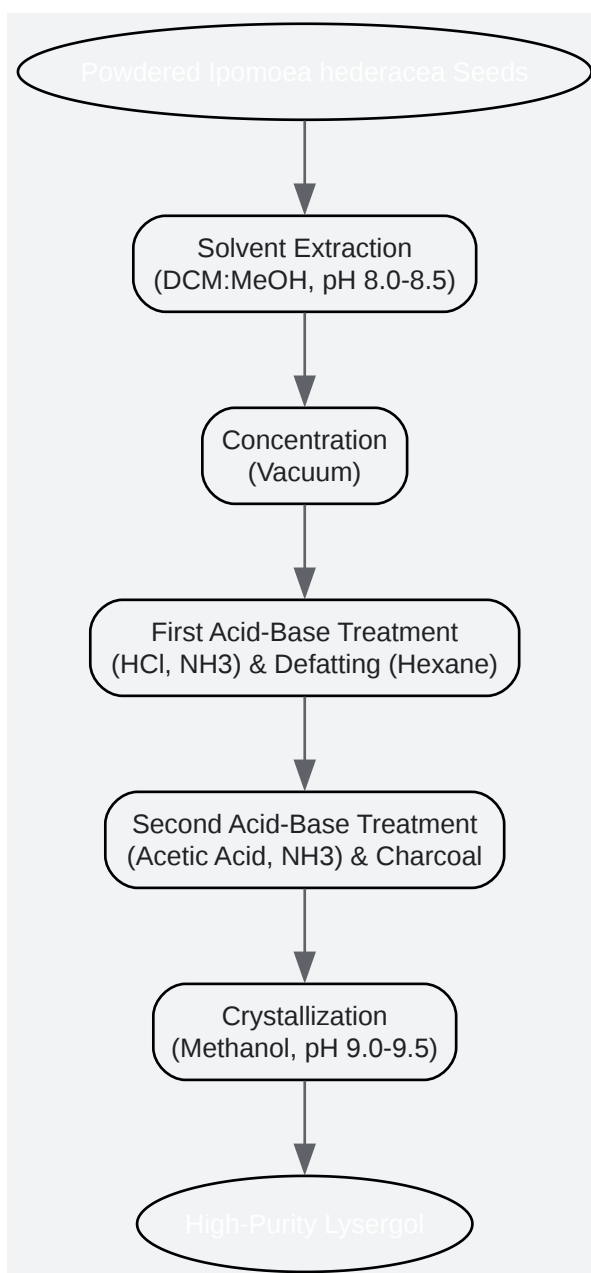
Materials and Reagents:

- Dried and powdered *Ipomoea hederacea* seeds
- Dichloromethane
- Methanol
- Ammonia solution
- n-Hexane
- Hydrochloric acid (HCl)
- Acetic acid
- Activated carbon
- Diatomaceous earth (Hyflo)
- Sodium sulfate (anhydrous)
- Rotary evaporator
- Glass-lined reactor

Step-by-Step Methodology:

- Extraction:
 - Mix 1200 kg of powdered Ipomoea hederacea seeds with 120 kg of sodium bicarbonate in a rotary extractor.
 - Add 3600 liters of a dichloromethane:methanol (85:15) solvent mixture.
 - Adjust the pH of the solution to 8.0-8.5 with ammonia gas at room temperature and stir for 4 hours.
 - Transfer the solvent mixture to a distillation vessel and concentrate under vacuum.
- Acid-Base Treatment (First Stage):
 - Take the crude wet material of **lysergol** and adjust the pH to < 2 with HCl at room temperature.
 - Cool the mixture to 10-20°C and adjust the pH to 9.0-9.5 with liquid ammonia, then stir for 3-4 hours.
 - Filter the precipitate and wash with a chilled methanol solution.
 - Perform a defatting step by washing the material with n-Hexane.
- Purification (Second Stage):
 - Dissolve the crude **lysergol** in methanol (7 times the weight of **lysergol**) in a glass-lined reactor at room temperature.
 - Adjust the pH of the methanolic solution to 5.0-5.4 by adding acetic acid at 35-40°C and stir until the solution is clear.
 - Add activated carbon (5% of the weight of **lysergol**) and stir for 30 minutes.
 - Filter the solution through diatomaceous earth.
- Crystallization:

- Transfer the clear filtrate to a glass-lined reactor and cool to 10-20°C.
- Adjust the pH to 9.0-9.5 with liquid ammonia to induce crystallization.
- Filter the crystalline material and wash with a chilled methanol solution.
- Dry the purified **lysergol** under vacuum.
- Repeat the purification process to obtain high-purity **lysergol**[\[4\]](#).



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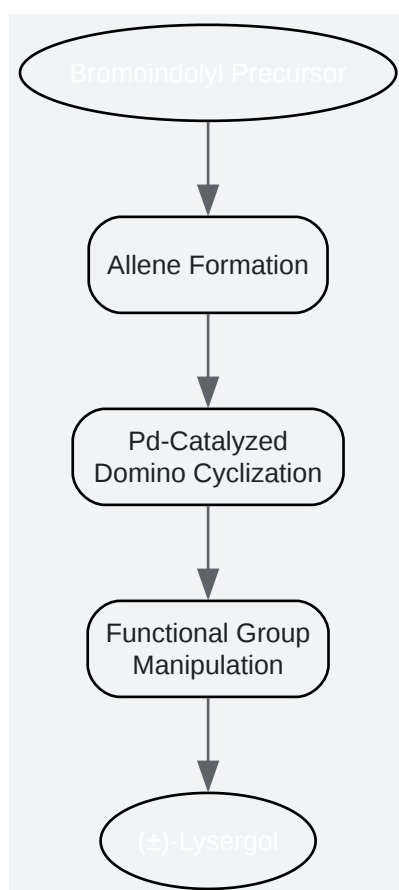
Caption: Workflow for the extraction and purification of **lysergol**.

Total Chemical Synthesis

The total synthesis of **lysergol** provides a route to access this molecule and its analogs with high precision and the ability to introduce structural modifications. One of the elegant and efficient strategies involves a palladium-catalyzed domino cyclization of an amino allene bearing a bromoindolyl group[4][5][6][7].

Conceptual Workflow: Palladium-Catalyzed Domino Cyclization

This synthetic strategy hinges on the construction of the C/D ring system of the ergoline skeleton in a single, domino reaction sequence. The key steps involve the formation of an allene intermediate, followed by a palladium-catalyzed cyclization that establishes the tetracyclic core of **lysergol**[4][5][7].



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Caption: Conceptual workflow for the total synthesis of **lysergol**.

While a full, step-by-step experimental protocol for the total synthesis is extensive and beyond the immediate scope of this guide, the key transformation involves the reaction of an amino allene with a palladium catalyst, which orchestrates a cascade of cyclization events to form the ergoline ring system^{[4][5][7]}. This approach has been successfully employed for the synthesis of (±)-lysergic acid, (±)-**lysergol**, and (±)-isolysergol^{[4][5][7]}.

Pharmacological Profile: A Nuanced Interaction with Receptors

Lysergol's pharmacological profile is characterized by its interactions with various neurotransmitter receptors, particularly those of the serotonin (5-HT) and dopamine systems. Unlike its more famous relative, lysergic acid diethylamide (LSD), **lysergol** is not considered a hallucinogen in humans.

Receptor Binding and Functional Activity

The following table summarizes the available data on the binding affinities (K_i) and functional activities (EC_{50}) of (+)-**lysergol** at several key human receptors. Lower K_i values indicate higher binding affinity, and lower EC_{50} values indicate greater potency in functional assays.

Receptor	Binding Affinity (K _i , nM)	Functional Activity (EC ₅₀ , nM)	E _{max} (% of 5-HT)	Source(s)
5-HT _{1A}	High Affinity	73 ± 6	51%	[3][8]
5-HT _{2A}	High Affinity	1.6 ± 0.5	51%	[3][8]
5-HT _{2B}	High Affinity	>10,000	-	[8]
5-HT _{2C}	High Affinity	6.6 ± 1.4	43%	[3][8]
Dopamine (D ₂ -like)	Moderate Affinity	-	-	
Adrenergic (α ₁)	Antagonist Activity	-	-	

Note: Data for dopamine and adrenergic receptors is less consistently reported in a quantitative format in the available literature.

The data indicate that (+)-**lysergol** is a potent partial agonist at the 5-HT_{2A} and 5-HT_{2C} receptors and a partial agonist at the 5-HT_{1A} receptor[8]. Its lack of hallucinogenic activity, despite its affinity for the 5-HT_{2A} receptor, is a topic of ongoing research and may be related to its specific signaling profile (biased agonism) or its pharmacokinetic properties.

Analytical Methodologies for Lysergol

Accurate and precise analytical methods are crucial for the quality control of **lysergol**, whether it is sourced from natural extraction or chemical synthesis. High-Performance Liquid Chromatography (HPLC) and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy are two powerful techniques for this purpose.

High-Performance Liquid Chromatography (HPLC)

Protocol: Validated RP-HPLC Method for the Quantification of **Lysergol**

This protocol outlines a validated reverse-phase HPLC method suitable for the routine quality control analysis of **lysergol**.

Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 μ m)
- Mobile Phase: Isocratic elution with Methanol:Acetonitrile:0.1% Ortho-phosphoric acid (25:20:55, v/v/v), with the pH adjusted to 6.5 with triethylamine[1].
- Flow Rate: 1.0 mL/min
- Column Temperature: 25 $^{\circ}$ C
- Detection: UV at 230 nm[1]
- Injection Volume: 20 μ L

Method Validation Parameters:

- Linearity: The method should be linear over a concentration range of at least 50-1000 ng/mL[1].
- Precision: The relative standard deviation (RSD) for intra- and inter-day precision should be less than 2%.
- Accuracy: The recovery should be within 98-102%.
- Limit of Quantification (LOQ): Approximately 50 ng/mL[1].

Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy

qNMR is a primary analytical method that allows for the direct quantification of a substance without the need for a chemically identical reference standard.

Protocol: qNMR for Purity Assessment of **Lysergol**

Instrumentation and Sample Preparation:

- NMR Spectrometer: 400 MHz or higher

- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆)
- Internal Standard: A certified reference material with a known purity and signals that do not overlap with **lysergol**'s signals (e.g., maleic acid).
- Sample Preparation: Accurately weigh the **lysergol** sample and the internal standard into a vial and dissolve in a known volume of the deuterated solvent. Transfer the solution to an NMR tube.

Data Acquisition and Processing:

- Acquire a ¹H NMR spectrum with appropriate parameters for quantitative analysis (e.g., sufficient relaxation delay).
- Process the spectrum, including phasing and baseline correction.
- Integrate the signals of both the **lysergol** and the internal standard.

Purity Calculation: The purity of the **lysergol** sample can be calculated using the following equation:

$$\text{Purity (\%)} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{standard}} / I_{\text{standard}}) * (MW_{\text{analyte}} / MW_{\text{standard}}) * (m_{\text{standard}} / m_{\text{analyte}}) * P_{\text{standard}}$$

Where:

- I = Integral of the signal
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- P = Purity of the standard

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum of **lysergol** will show characteristic signals for the aromatic protons of the indole ring, the olefinic proton, the protons of the piperidine ring, the N-methyl group, and the hydroxymethyl group.
- ¹³C NMR: The carbon NMR spectrum will display distinct signals for each of the 16 carbon atoms in the **lysergol** molecule, providing a unique fingerprint for structural confirmation. Detailed spectral assignments can be found in specialized literature[9][10][11][12][13][14].

Infrared (IR) Spectroscopy: The IR spectrum of **lysergol** will exhibit characteristic absorption bands corresponding to its functional groups, including:

- N-H stretching of the indole ring
- O-H stretching of the alcohol
- C-H stretching (aromatic and aliphatic)
- C=C stretching of the aromatic and olefinic groups
- C-N and C-O stretching vibrations

Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) of **lysergol** will show a prominent protonated molecular ion $[M+H]^+$ at m/z 255.2[15]. Tandem mass spectrometry (MS/MS) will reveal characteristic fragmentation patterns, including the loss of water and fragmentation of the ergoline ring system, which can be used for structural elucidation and confirmation[15][16][17][18][19].

Applications and Future Directions

Lysergol's primary significance in the pharmaceutical industry lies in its role as a key starting material for the synthesis of several important drugs[6].

- Nicergoline: A vasodilator used to treat senile dementia and other vascular disorders.
- Cabergoline: A dopamine agonist used to treat hyperprolactinemia and Parkinson's disease.

The unique pharmacological profile of **lysergol** itself, particularly its potent and selective interactions with serotonin receptors without inducing hallucinogenic effects, makes it an

intriguing scaffold for the development of novel therapeutics targeting a range of central nervous system disorders. Further research into its specific signaling pathways and the structure-activity relationships of its analogs could unlock new avenues for drug discovery.

Conclusion

Lysergol stands as a testament to the enduring value of natural products in modern drug discovery and development. Its complex chemical architecture, accessible through both natural sourcing and sophisticated synthetic strategies, provides a rich platform for chemical exploration. A thorough understanding of its physicochemical properties, pharmacological profile, and analytical methodologies, as detailed in this guide, is essential for any researcher seeking to harness the potential of this versatile ergoline alkaloid. As our understanding of the intricate signaling of the central nervous system deepens, the nuanced pharmacology of **lysergol** and its derivatives will undoubtedly continue to inspire new therapeutic innovations.

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